

barium dichromate dihydrate crystallization method

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Compound Focus: Barium dichromate

CAS No.: 10031-16-0

Cat. No.: S1534786

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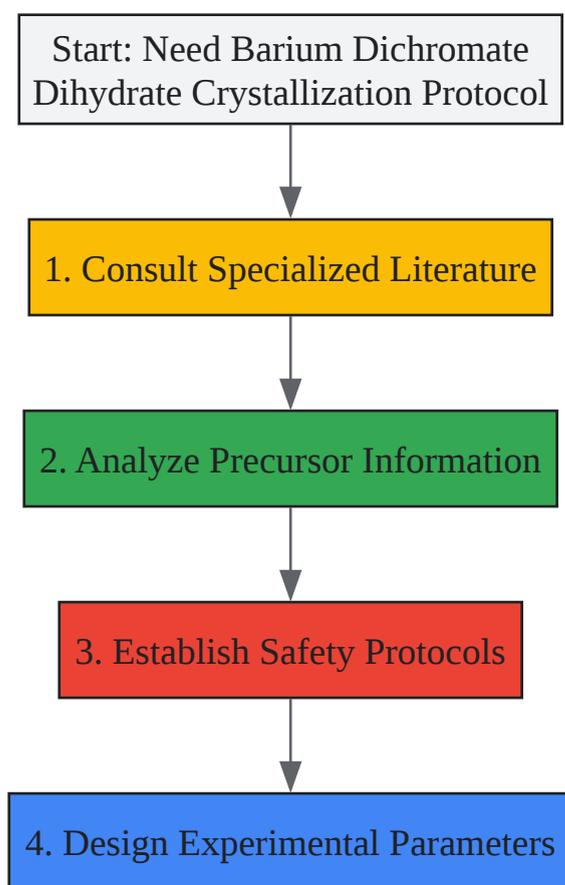
Chemical Information for Barium Dichromate

The table below summarizes the available fundamental data for **barium dichromate**, which is foundational for any experimental work.

Property	Details
CAS Number	13477-01-5 [1] [2]
Molecular Formula	BaCr ₂ O ₇ [1] [2]
Synonym	Barium dichromate dihydrate [1] [2]
Molar Mass	353.32 g/mol [1]

Potential Avenues for Your Research

To develop a practical crystallization protocol, you will likely need to consult more specialized sources. The following workflow outlines a suggested approach for your research.



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Consult Specialized Literature

- Search for **primary research articles** in scientific journals (e.g., via Scopus, Web of Science, or Google Scholar) using keywords like "**barium dichromate** crystal growth," "synthesis," and "single crystal preparation."
- Review older inorganic chemistry textbooks or handbooks, such as *Mellor's Comprehensive Treatise on Inorganic and Theoretical Chemistry* or *Gmelin's Handbook of Inorganic Chemistry*, which are cited as common data sources in the search results [3].

Analyze Precursor Information

- The synthesis of related compounds can offer valuable insights. For example, one search result indicates that **barium chloride dihydrate** is produced by neutralizing barium hydroxide with hydrochloric acid in an aqueous solution [3].

- By analogy, **barium dichromate** dihydrate may be prepared through a similar **metathesis reaction**, such as mixing solutions of barium chloride and sodium dichromate, followed by careful crystallization.

Establish Safety Protocols

- Barium compounds are generally toxic [4], and hexavalent chromium (Cr(VI)) in dichromates is a **known carcinogen** and strong oxidizer. A rigorous safety protocol is non-negotiable.
- This must include the use of appropriate **Personal Protective Equipment (PPE)** like gloves and eyeshields [4], working within a certified fume hood, and having a clear procedure for the disposal of toxic waste.

Design Experimental Parameters

Without specific data, you will need to systematically optimize conditions. Key parameters to investigate include:

- **Solvent System:** Determine solubility in various solvents (e.g., water, aqueous acetic acid) to identify a suitable medium for slow evaporation.
- **Temperature Program:** Test crystallization across a range of temperatures, noting that some hydrated compounds may dehydrate at elevated temperatures (e.g., barium chloride dihydrate dehydrates when heated [3]).
- **Crystallization Technique:** Evaluate methods like **slow evaporation**, temperature gradient cooling, or solution bridging to grow single crystals of sufficient quality for analysis.

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References

1. | 13477-01-5 BARIUM DICHROMATE [chemicalbook.com]
2. | CAS#:13477-01-5 | Chemsrce barium dichromate [chemsrc.com]
3. WebElements Periodic Table » Barium » barium dichloride dihydrate [webelements.com]

4. chloride = 99.999 trace metals 10326-27-9 Barium [sigmaaldrich.com]

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